

Application Notes: Abz-FRF(4NO₂) for Protease Activity Assays

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Compound of Interest

Compound Name: Abz-FRF(4NO₂)

Cat. No.: B15549586

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Introduction

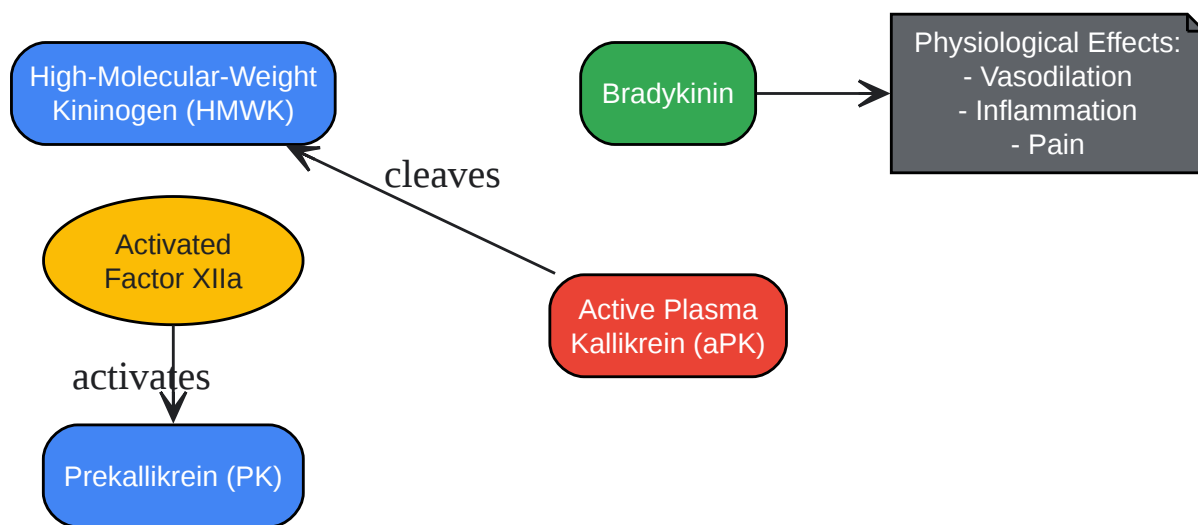
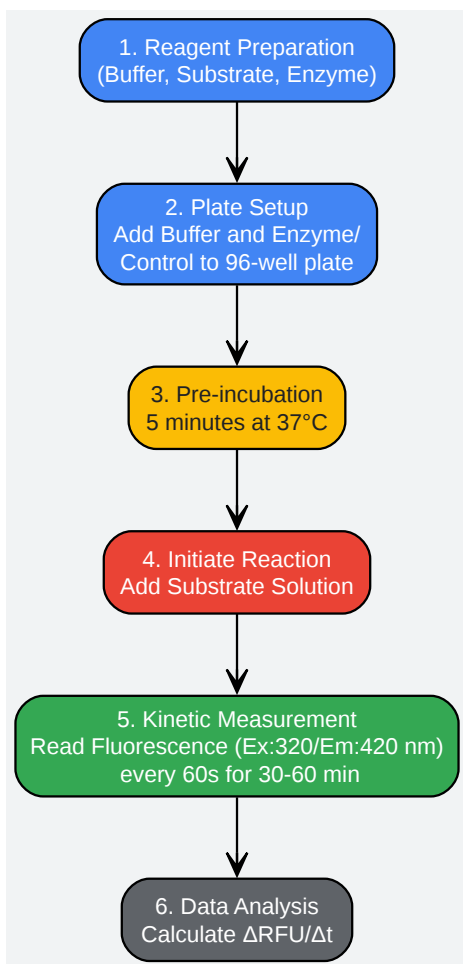
The peptide **Abz-FRF(4NO₂)**, or o-Aminobenzoyl-Phenylalanyl-Arginyl-Phenylalanyl-(4-Nitrophenylalanine), is an internally quenched fluorogenic substrate designed for the sensitive detection of protease activity. It is particularly useful for assaying serine proteases such as Plasma Kallikrein (PK), which plays a significant role in the kinin-kallikrein system, influencing processes like inflammation, blood pressure regulation, and coagulation[1]. The substrate incorporates a fluorophore (Abz, o-aminobenzoyl) and a quencher (4NO₂-Phe, 4-nitrophenylalanine). In its intact state, the fluorescence of the Abz group is suppressed by the 4NO₂ group through Förster Resonance Energy Transfer (FRET). Upon enzymatic cleavage of the peptide bond between the fluorophore and quencher, the suppression is relieved, resulting in a quantifiable increase in fluorescence intensity.

Principle of the Assay

The core principle of the assay is based on the enzymatic hydrolysis of the peptide substrate. The enzyme, for instance, Plasma Kallikrein, recognizes and cleaves a specific peptide bond within the FRF sequence. This cleavage separates the Abz fluorophore from the 4NO₂ quencher. The separation eliminates the FRET effect, leading to a significant increase in the

fluorescence emission of the Abz group when excited at its optimal wavelength. The rate of this fluorescence increase is directly proportional to the enzyme's activity. The typical excitation and emission wavelengths for the Abz/NO₂ pair are approximately 320 nm and 420 nm, respectively[2].

Mechanism of Action: FRET Substrate Cleavage



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References

- 1. Plasma Kallikrein Assay Kit (ab241042) | Abcam [[abcam.com](https://www.abcam.com)]
- 2. Internally quenched fluorogenic substrates for angiotensin I-converting enzyme - PubMed [pubmed.ncbi.nlm.nih.gov]
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